

Spectroscopic Analysis of N-Nitroso Dalbavancin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *N-Nitroso Dalbavancin*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic analysis of **N-Nitroso Dalbavancin**, a potential nitrosamine drug substance-related impurity (NDSRI) of the glycopeptide antibiotic Dalbavancin. Given the classification of many nitrosamines as probable human carcinogens, rigorous analytical characterization is essential for drug safety and regulatory compliance.^{[1][2]} This document outlines the key mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy methodologies and presents the expected data for the identification and quantification of this impurity.

Introduction to N-Nitroso Dalbavancin

N-Nitroso Dalbavancin (Molecular Formula: $C_{88}H_{99}Cl_2N_{11}O_{29}$, Molecular Weight: ~1845.7 g/mol) is an NDSRI that can potentially form from the nitrosation of the secondary amine present in the Dalbavancin structure.^{[3][4]} The presence of nitrosating agents, such as residual nitrites from excipients or manufacturing processes, can lead to its formation during synthesis or storage.^[5] Regulatory agencies worldwide have issued stringent guidelines for the control of such impurities in pharmaceutical products.^{[6][7][8]}

The analytical challenge lies in detecting and quantifying this large, complex molecule at trace levels within the Dalbavancin drug substance matrix. High-sensitivity techniques like liquid chromatography-tandem mass spectrometry (LC-MS/MS) are indispensable for this purpose.[9] NMR spectroscopy provides crucial structural confirmation, which is especially important for asymmetrical nitrosamines that can exist as a mixture of Z/E isomers.[10]

Mass Spectrometry (MS) Analysis

High-Resolution Mass Spectrometry (HRMS), particularly coupled with liquid chromatography, is the primary technique for the detection and quantification of **N-Nitroso Dalbavancin**. [2][11] The method provides the high sensitivity and specificity required to identify this impurity at levels stipulated by regulatory bodies.

Predicted Mass Spectrometry Data

The following table summarizes the expected high-resolution mass spectrometry data for **N-Nitroso Dalbavancin**. The fragmentation pattern is predicted based on established fragmentation pathways for nitrosamine compounds, which commonly include the neutral loss of the nitroso group ($\bullet\text{NO}$). [11][12]

Ion	Predicted m/z	Description
$[\text{M}+\text{H}]^+$	1846.6066	Protonated parent molecule
$[\text{M}+2\text{H}]^{2+}$	923.8072	Doubly charged parent molecule
$[\text{M}+\text{H}-\text{NO}]^+$	1816.6162	Fragment resulting from the loss of the nitroso radical (30 Da)

Experimental Protocol: LC-MS/MS

This protocol is a representative method for the analysis of **N-Nitroso Dalbavancin** in a Dalbavancin drug substance.

1. Sample Preparation:

- Accurately weigh 100 mg of the Dalbavancin sample into a volumetric flask.
- Dissolve in a suitable solvent, such as methanol or a mixture of methanol and water, to a final concentration of 1 mg/mL.
- Filter the solution through a 0.22 μ m PVDF syringe filter before injection.[\[13\]](#)

2. Liquid Chromatography Conditions:

- Instrument: UHPLC system.
- Column: C18 stationary phase (e.g., Acquity UPLC BEH C18, 2.1 mm x 100 mm, 1.7 μ m).
[\[14\]](#)
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.[\[14\]](#)
- Gradient Elution:
 - 0-1 min: 95% A
 - 1-10 min: Linear gradient from 95% A to 5% A
 - 10-12 min: Hold at 5% A
 - 12.1-15 min: Return to 95% A and equilibrate
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40 °C.
- Injection Volume: 5 μ L.

3. Mass Spectrometry Conditions:

- Instrument: High-Resolution Mass Spectrometer (e.g., Orbitrap or Q-TOF).[\[2\]](#)
- Ionization Mode: Positive Electrospray Ionization (ESI+).

- Scan Mode: Full scan for identification and targeted MS/MS or Parallel Reaction Monitoring (PRM) for quantification.
- Capillary Voltage: 3.5 kV.
- Source Temperature: 120 °C.
- Desolvation Temperature: 350 °C.
- Collision Gas: Argon.
- Collision Energy: Optimized for the specific transitions (typically 20-40 eV).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for the unambiguous structural confirmation of **N-Nitroso Dalbavancin**. Due to the restricted rotation around the N-N bond, asymmetrical nitrosamines typically exhibit two distinct sets of NMR signals corresponding to the Z and E isomers, which may coalesce at higher temperatures.[\[10\]](#)

Predicted ¹H NMR Data

The following table outlines the predicted key ¹H NMR chemical shifts for **N-Nitroso Dalbavancin**. The presence of the N-nitroso group is expected to significantly downfield shift the signals of the adjacent N-methyl group and methylene protons. The data is presented as two potential signals for key protons to account for the possible presence of Z/E isomers.

Proton Assignment	Predicted Chemical Shift (ppm) - Isomer 1	Predicted Chemical Shift (ppm) - Isomer 2
N-CH ₃ (nitroso adjacent)	~3.8 - 4.2	~3.1 - 3.5
Aromatic Protons	~6.0 - 8.5	~6.0 - 8.5
Anomeric Protons	~5.0 - 5.5	~5.0 - 5.5
Aliphatic Chain Protons	~0.8 - 2.5	~0.8 - 2.5

Experimental Protocol: NMR Spectroscopy

1. Sample Preparation:

- Dissolve 5-10 mg of the isolated **N-Nitroso Dalbavancin** reference standard or enriched sample in a suitable deuterated solvent (e.g., DMSO-d₆, Methanol-d₄).
- Transfer the solution to a 5 mm NMR tube.

2. NMR Acquisition Parameters:

- Instrument: 500 MHz (or higher) NMR spectrometer.
- Experiments: ¹H, ¹³C, COSY, HSQC, HMBC.
- Solvent: DMSO-d₆.
- Temperature: 298 K (Variable temperature experiments from 298 K to 353 K can be performed to study isomer coalescence).[\[10\]](#)
- ¹H Parameters:
 - Pulse Program: zg30
 - Number of Scans: 128
 - Relaxation Delay: 2.0 s
 - Acquisition Time: 3.0 s
- ¹³C Parameters:
 - Pulse Program: zgpg30
 - Number of Scans: 2048
 - Relaxation Delay: 2.0 s

Workflow and Logical Relationships

The identification and control of **N-Nitroso Dalbavancin** require a systematic workflow. This involves an initial risk assessment, followed by sensitive screening and definitive confirmation.

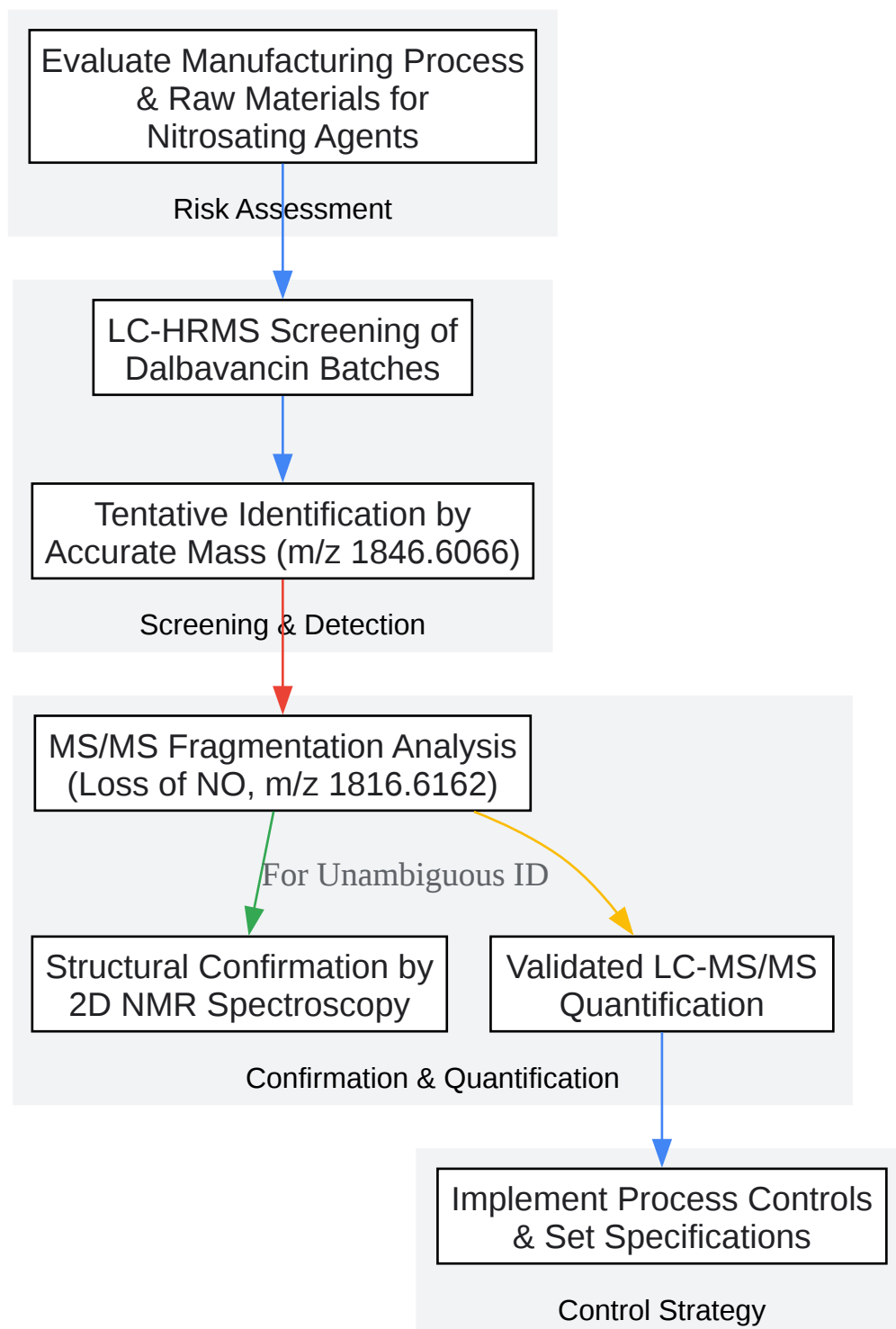


Figure 1: Analytical Workflow for N-Nitroso Dalbavancin

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Figure 1: Analytical Workflow for **N-Nitroso Dalbavancin**

A predicted fragmentation pathway for **N-Nitroso Dalbavancin** is crucial for developing targeted MS/MS methods. The primary fragmentation is expected to be the loss of the nitroso group.

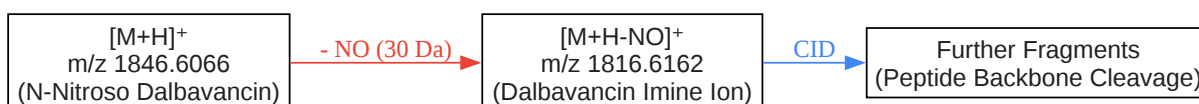


Figure 2: Predicted MS Fragmentation of N-Nitroso Dalbavancin

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Figure 2: Predicted MS Fragmentation of **N-Nitroso Dalbavancin**

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